

Safe handling and storage procedures for Magnesium di-tert-butoxide

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Compound of Interest

Compound Name: Magnesium di-tert-butoxide

Cat. No.: B7802279

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Application Notes and Protocols for Magnesium di-tert-butoxide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **Magnesium di-tert-butoxide**. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the material.

Hazard Identification and Chemical Properties

Magnesium di-tert-butoxide is a flammable solid that is air and moisture sensitive.^[1] It reacts violently with water and can cause skin and eye irritation.^{[1][2]} Inhalation of the dust may be harmful and cause respiratory irritation.^{[1][2]}

Table 1: Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C8H18MgO2	[1][3]
Molecular Weight	170.53 g/mol	[3]
Appearance	White to light grey or yellow powder/solid	[2][4][5]
Melting Point	~90 °C	[5]
Boiling Point	84.6 °C at 760 mmHg	[4][5]
Flash Point	11.7 °C	[4][5]
Water Solubility	Reacts violently	[1][4][5]
Sensitivity	Air and moisture sensitive	[1][2][6]

Table 2: Hazard Classifications

Hazard Classification	Category	Reference
Flammable Solids	Category 2	[2][4][7]
Skin Corrosion/Irritation	Category 1B / Category 2	[1][2][4][7][8]
Serious Eye Damage/Irritation	Category 2	[1][2][4][7]
Acute Inhalation Toxicity	Category 4	[1][2][4][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	[1][2][7]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Magnesium di-tert-butoxide** to minimize exposure risk.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields or face shield.	[6]
Skin Protection	Chemical-resistant gloves (inspect prior to use), lab coat, and full-body protective clothing.	[2][6][7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A dust mask (type N95 or P3) is recommended.	[2][3][8]

Safe Handling and Storage Protocols

General Handling Protocol

- Work Area Preparation:
 - Ensure a well-ventilated work area, such as a chemical fume hood.[2][7]
 - Make sure an eyewash station and safety shower are readily accessible.[1][2]
 - Remove all sources of ignition (e.g., open flames, hot surfaces, sparks).[2][7]
 - Use non-sparking tools and explosion-proof equipment.[4][7]
 - Ground and bond containers and receiving equipment.[4][7]
- Material Handling:
 - Handle under an inert gas atmosphere (e.g., argon or nitrogen).[2][6]
 - Avoid contact with skin, eyes, and clothing.[1][7]

- Avoid formation and inhalation of dust.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Do not allow contact with water or moist air.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[7\]](#)

Storage Protocol

- Container Management:
 - Keep containers tightly closed.[\[2\]](#)[\[4\]](#)[\[7\]](#)
 - Store in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Storage Conditions:
 - Store in a flammables area.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and moisture.[\[1\]](#)[\[2\]](#)[\[7\]](#)
 - Never allow the product to come into contact with water during storage.[\[6\]](#)
 - Store locked up.[\[4\]](#)[\[7\]](#)

Emergency Procedures

First Aid Measures

Table 4: First Aid Procedures

Exposure Route	Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[1][2][7]
Skin Contact	Immediately remove contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek medical attention.	[1][6][7]
Eye Contact	Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1][4][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[6][7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or dry sand.[1][2][7]
- Unsuitable Extinguishing Media: Do NOT use water, as it reacts violently with the substance. [1][2]
- Specific Hazards: The material is a flammable solid.[2][7] Thermal decomposition can produce irritating gases and vapors, including carbon monoxide and carbon dioxide.[1][2]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[2\]](#)[\[7\]](#)

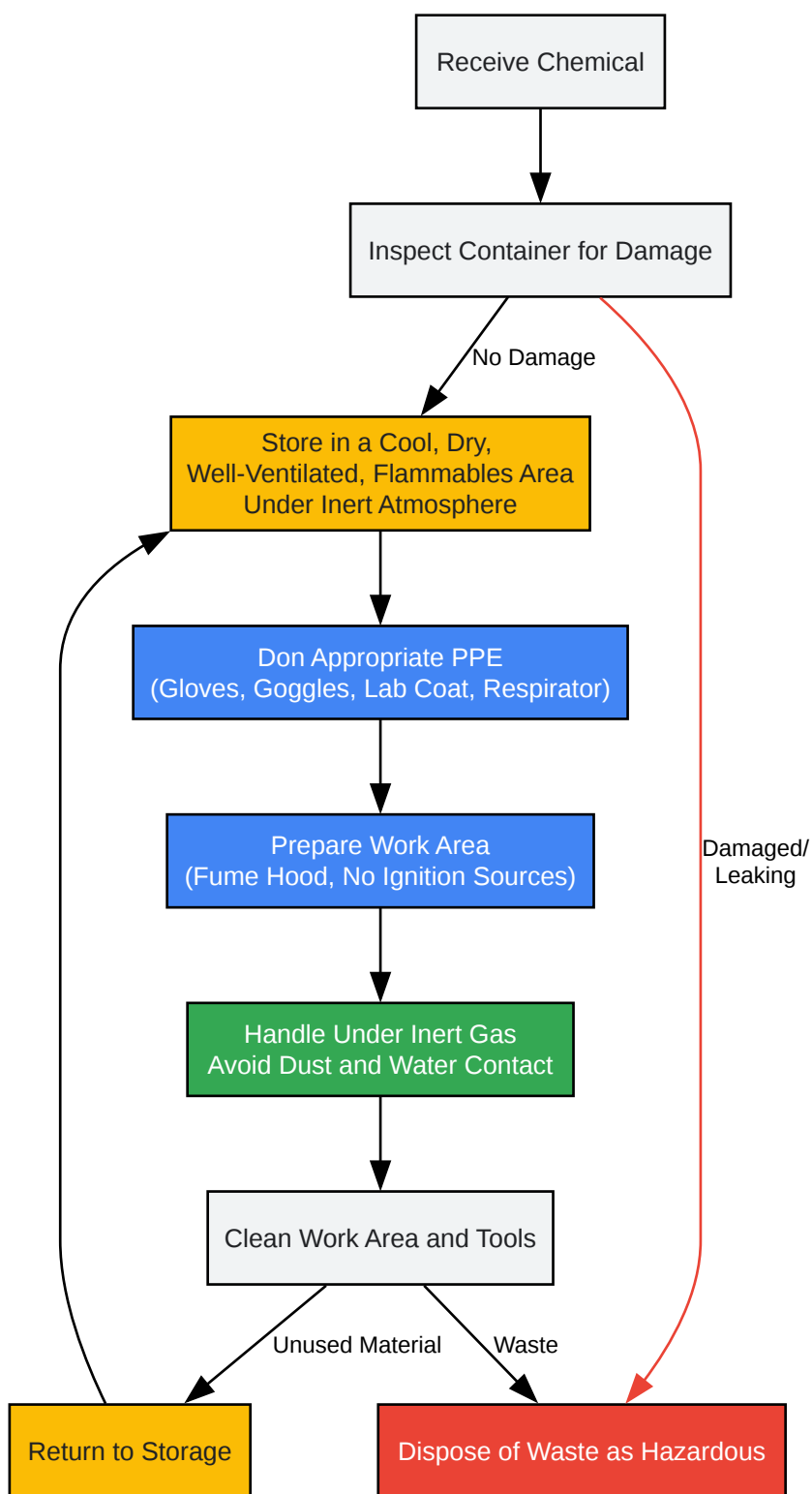
Accidental Release Measures

- Personal Precautions:
 - Evacuate personnel to a safe area.[\[7\]](#)
 - Wear appropriate personal protective equipment (see Table 3).[\[7\]](#)
 - Ensure adequate ventilation.[\[7\]](#)
 - Remove all sources of ignition.[\[7\]](#)
- Containment and Cleanup:
 - Do not expose the spill to water.[\[1\]](#)[\[2\]](#)
 - Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[\[1\]](#)
[\[2\]](#) Use non-sparking tools.[\[7\]](#)
 - Avoid creating dust.[\[1\]](#)[\[2\]](#)[\[7\]](#)
 - Prevent the material from entering drains.[\[6\]](#)[\[7\]](#)

Disposal Considerations

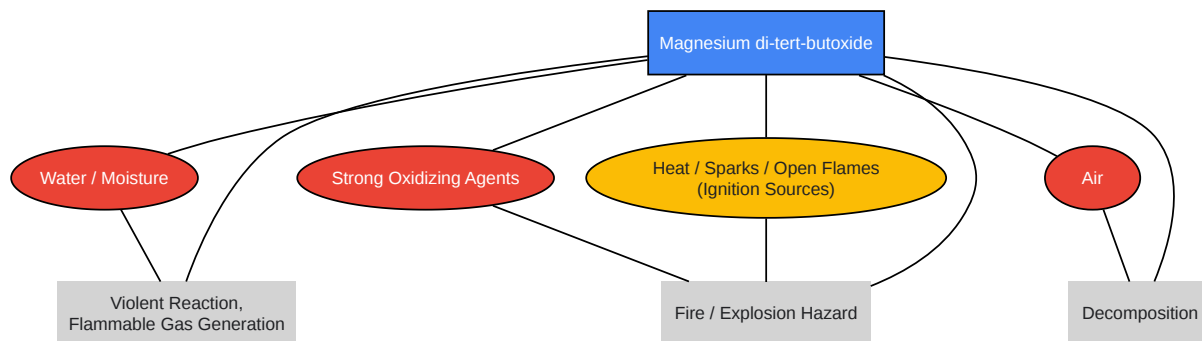
- Waste must be disposed of as hazardous waste in accordance with local, regional, and national regulations.[\[1\]](#)[\[7\]](#)
- Dispose of contents and container to an approved waste disposal plant.[\[2\]](#)
- Contaminated packaging should be treated as the product itself.[\[7\]](#) Empty containers may retain product residue and can be dangerous.[\[1\]](#)

Visual Workflow and Relationship Diagrams



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Caption: Workflow for safe handling of **Magnesium di-tert-butoxide**.



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Caption: Chemical incompatibilities of **Magnesium di-tert-butoxide**.

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